

mechanism of action of Bromodimethylsulfonium Bromide as a brominating agent

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Compound of Interest

Compound Name: Bromodimethylsulfonium Bromide

Cat. No.: B1339109

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An In-depth Technical Guide to the Mechanism of Action of **Bromodimethylsulfonium Bromide** as a Brominating Agent

For: Researchers, Scientists, and Drug Development Professionals

Abstract

Bromodimethylsulfonium bromide (BDMS) is a versatile and effective electrophilic brominating agent used in a variety of organic transformations. As a stable, solid reagent, it serves as a convenient and safer alternative to liquid bromine. BDMS can be prepared from dimethyl sulfide and molecular bromine or generated in situ from dimethyl sulfoxide (DMSO) and hydrobromic acid (HBr). Its reactivity stems from its ability to act as a source for an electrophilic bromonium ion (Br⁺), enabling a range of reactions including electrophilic aromatic substitution, addition to unsaturated bonds, and α -bromination of carbonyl compounds. This guide details the core mechanisms of action of BDMS, presents quantitative data for its key applications, provides detailed experimental protocols, and illustrates the reaction pathways and workflows.

Core Mechanism of Action

Bromodimethylsulfonium bromide, [(CH₃)₂SBr]⁺Br⁻, functions primarily as an electrophilic brominating agent. The sulfur-bromine bond is polarized, rendering the bromine atom attached



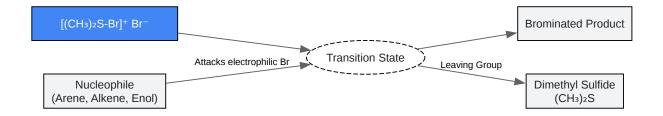


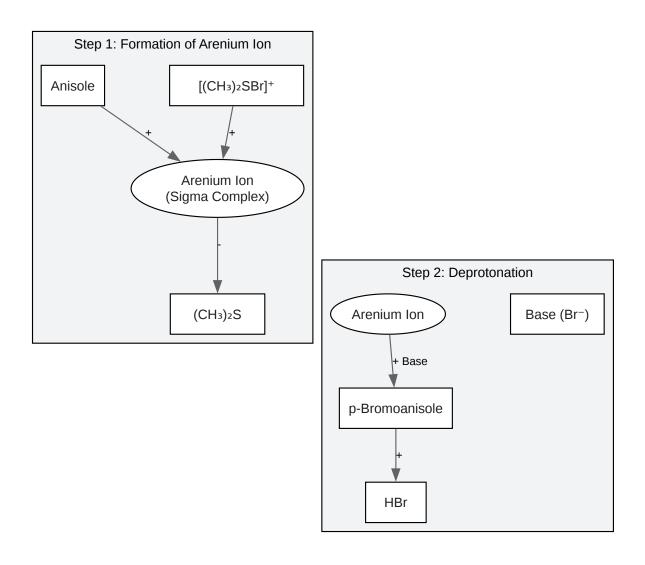


to the sulfonium center electrophilic. Depending on the substrate and reaction conditions, BDMS can deliver a bromonium ion (or its equivalent) to a nucleophilic species. The dimethyl sulfide group acts as a good leaving group, facilitating the transfer of the electrophilic bromine.

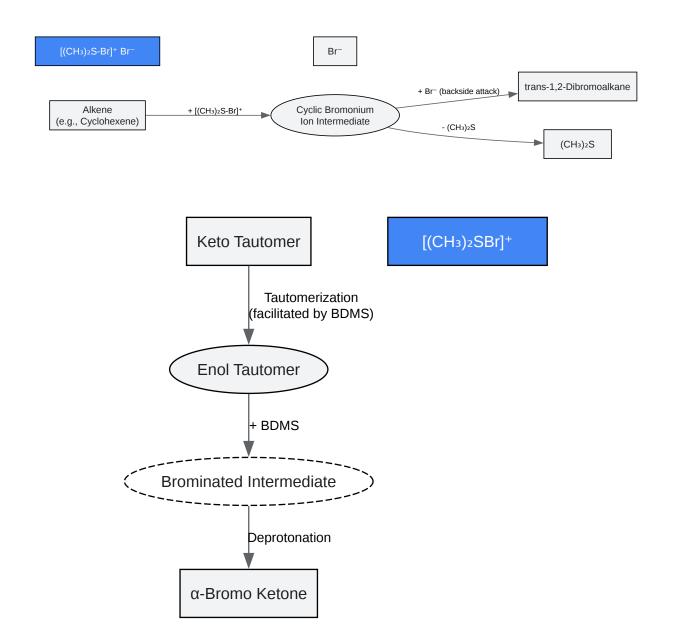
The general mechanism involves the attack of a nucleophile (e.g., an aromatic ring, an alkene, or an enol) on the electrophilic bromine atom of the BDMS molecule. This results in the formation of a brominated product and dimethyl sulfide.



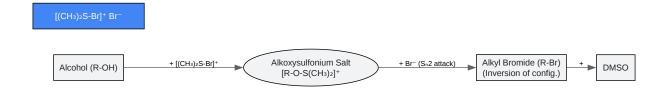




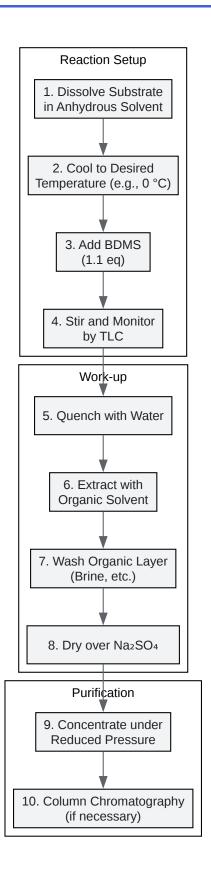












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